Advanced Synthesis and Characterization of Formoterol-D6 Fumarate

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Compound of Interest

Compound Name:	*Formoterol-D6 Fumarate*
Cat. No.:	*B1163125*

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Executive Summary

Formoterol-D6 Fumarate is the stable isotope-labeled analog of Formoterol, a potent long-acting

-adrenoceptor agonist (LABA). In the context of high-throughput bioanalysis and pharmacokinetic (PK) profiling, this compound serves as the "Gold Standard" Internal Standard (IS). Its hexadeuterated nature provides a +6 Da mass shift, ensuring zero isotopic crosstalk with the native analyte (M+0) while maintaining identical chromatographic retention and ionization efficiency.

This guide details a convergent, stereoselective synthesis of Formoterol-D6, focusing on the incorporation of the deuterium label within the N-(1-(4-methoxyphenyl)propan-2-yl) moiety. It further establishes a rigorous characterization framework to validate isotopic purity (

) and diastereomeric resolution.

Strategic Rationale & Retrosynthesis

The "D6" Advantage

In LC-MS/MS quantification, a +3 Da shift (D3) is often insufficient due to the natural abundance of

C, sulfur, and oxygen isotopes in the native drug, which can contribute to the M+3 signal. Formoterol-D6 (+6 Da) eliminates this interference.

- Label Positioning: The deuterium atoms are strategically placed on the isopropyl tail (specifically the dimethyl groups) or the propyl backbone of the amine fragment. This position is metabolically stable and does not undergo exchange in protic solvents.

Retrosynthetic Analysis

The synthesis is designed as a Convergent Route involving two key fragments:

- Fragment A (The Chiral Core): (R)-N-(5-(2-bromo-1-hydroxyethyl)-2-(benzyloxy)phenyl)formamide.
- Fragment B (The Deuterated Tail): (R)-1-(4-methoxyphenyl)propan-2-amine-d6.

The coupling of these fragments via nucleophilic epoxide opening (generated in situ from the bromohydrin) ensures the formation of the secondary amine linkage.

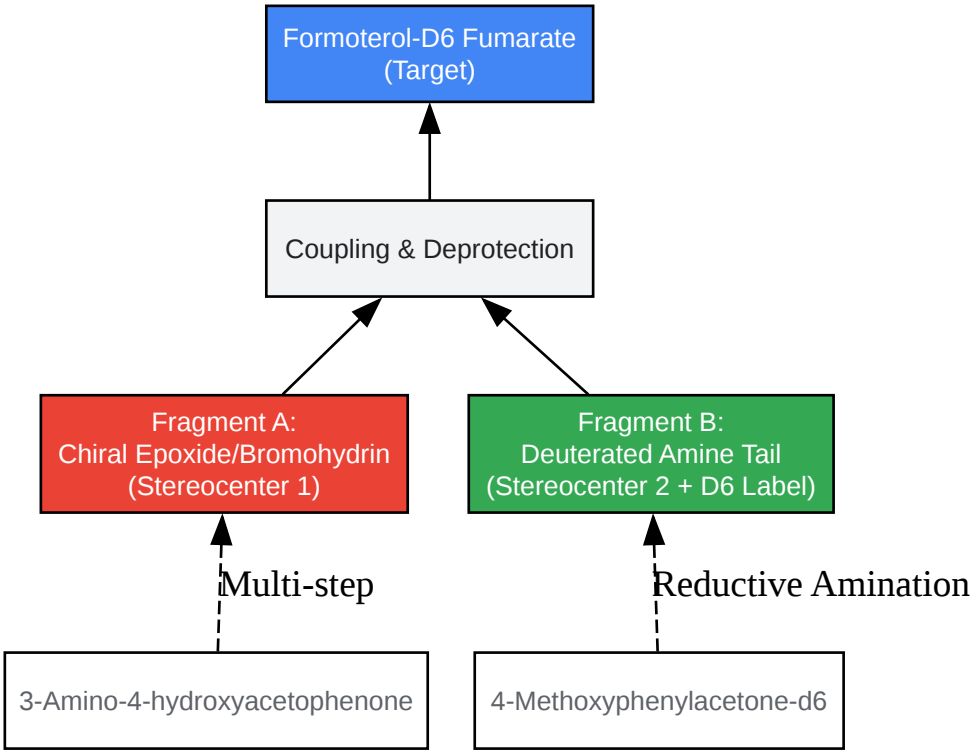

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Figure 1: Retrosynthetic disconnection of Formoterol-D6 showing the convergent assembly of the chiral epoxide and the deuterated amine tail.

Detailed Synthesis Protocol

Synthesis of Fragment B: (R)-1-(4-methoxyphenyl)propan-2-amine-d6

This step introduces the isotopic label. We utilize Acetone-d6 as the deuterium source during the formation of the ketone precursor, or start directly with 4-methoxyphenylacetone-d6.

Reagents: 4-Methoxyphenylacetone-d6, (R)-Phenylethylamine (chiral auxiliary), Raney Nickel,

.

- Chiral Imine Formation: React 4-methoxyphenylacetone-d6 (1.0 eq) with (R)-1-phenylethylamine (1.05 eq) in Toluene under reflux with a Dean-Stark trap to remove water.
- Stereoselective Reduction: Hydrogenate the imine using Raney Nickel (5% w/w) at 50 psi

  . This establishes the chiral center on the amine tail.
- Auxiliary Removal: Hydrogenolysis of the phenylethyl group using Pd(OH)

  /C in Ethanol yields the free amine Fragment B.

  - Checkpoint: Check Enantiomeric Excess (ee) via Chiral HPLC. Target >98% ee.

Synthesis of Fragment A: The Epoxide Precursor

Reagents: 1-(4-benzyloxy-3-nitrophenyl)-2-bromoacetophenone, (+)-Diisopinocampheylchloroborane (DIP-Cl).

- Asymmetric Reduction: Reduce the ketone of the starting acetophenone using (+)-DIP-Cl in THF at -25°C. This installs the (R)-hydroxyl group.

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- Nitro Reduction & Formylation: Reduce the nitro group (Fe/HCl) and immediately formylate the resulting aniline using Formic Acetic Anhydride.
- Epoxidation: Treat the bromohydrin with

  in acetone to generate the epoxide in situ.

Coupling and Salt Formation

Reagents: Fragment A, Fragment B, Ethanol, Pd/C, Fumaric Acid.

- Epoxide Opening: Reflux Fragment A (Epoxide) and Fragment B (Deuterated Amine) in Ethanol for 6 hours. The regioselectivity is governed by the steric hindrance, favoring attack at the terminal carbon.
- Debenzylation: Add 10% Pd/C to the reaction mixture and hydrogenate (1 atm) to remove the benzyl protecting group on the phenol.
- Salt Formation:
  - Filter catalyst and concentrate the filtrate.[1]
  - Dissolve the free base in Isopropanol (IPA).
  - Add Fumaric Acid (0.5 eq per mole of base) dissolved in warm IPA.
  - Cool slowly to 4°C to crystallize **Formoterol-D6 Fumarate**.

Analytical Characterization & Validation

Trustworthiness in synthesis is proven by data. The following parameters must be met to certify the material as a Reference Standard.

Spectral Validation Data

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Technique	Parameter	Acceptance Criteria	Observation (Typical)
HRMS (ESI+)	Mass Shift	M+6 vs Native	(Native) vs 357.25 (D6)
1H-NMR	Isotopic Purity	Absence of signals	Methyl doublet at 1.0 ppm disappears/collapses.
Chiral HPLC	Diastereomeric Purity	(R,R) Isomer %	(R,R); (S,S)
KF Titration	Water Content	Stoichiometry	~4.0% - 4.5% (Consistent with Dihydrate)

Isotopic Purity Calculation

Isotopic purity is critical to prevent "contribution" to the native analyte channel.

Requirement: The contribution of D0 (Native) in the D6 standard must be

.

Bioanalytical Application (LC-MS/MS)

When using Formoterol-D6 as an internal standard, the extraction and chromatography must be optimized to ensure the D6 and Native co-elute perfectly to compensate for matrix effects.

Validated Workflow

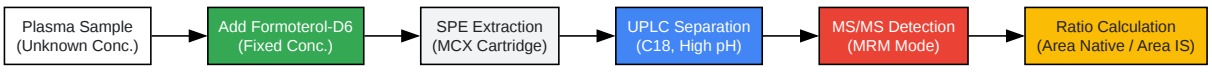

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Figure 2: LC-MS/MS workflow utilizing Formoterol-D6 for matrix effect compensation.

MRM Transitions

- Native Formoterol:

  (Quantifier)

- Formoterol-D6:

  (Quantifier)

  - Note: The fragment ion shift (+6 Da) confirms the label is retained on the fragment containing the amine tail (the methoxyphenyl-isopropyl moiety).

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